

4H-Cyclopenta[def]phenanthren-4-one: Proper Disposal & Handling Guide[1][2][3]

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Compound of Interest

Compound Name: 4H-Cyclopenta[def]phenanthren-4-one

CAS No.: 5737-13-3

Cat. No.: B144189

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Executive Summary & Core Directive

Do not dispose of **4H-Cyclopenta[def]phenanthren-4-one** down the drain.

This compound is a Polycyclic Aromatic Hydrocarbon (PAH) derivative with documented mutagenic and carcinogenic potential.[1] It is persistent in the environment and lipophilic.[1] The only acceptable disposal method is high-temperature incineration via a licensed hazardous waste contractor.[1]

Immediate Action Required:

- Segregate: Keep separate from oxidizers and aqueous waste streams.[1]
- Label: Clearly mark as "Hazardous Waste - Toxic/Mutagenic - PAH Ketone." [1]
- Container: Use amber glass or foil-wrapped containers (compound is photosensitive).[1][2]

Chemical Profile & Hazard Identification

Accurate identification is the first step in compliant disposal.^[1] This ketone is distinct from its parent hydrocarbon, 4H-cyclopenta[def]phenanthrene.^[1]

Property	Specification
Chemical Name	4H-Cyclopenta[def]phenanthren-4-one
Common Synonyms	4H-CPP-4-one; Cyclopenta[def]phenanthrenone
CAS Number	5737-13-3 (Note: Distinct from parent hydrocarbon CAS 203-64-5)
Molecular Formula	C ₁₅ H ₈ O
Physical State	Solid (typically yellow to pale brown powder)
Solubility	Lipophilic; soluble in DCM, Chloroform, DMSO. ^[1] ^[3] ^[4] Insoluble in water. ^[1]
Primary Hazards	Mutagenic (Ames positive), Carcinogenic, Aquatic Toxicity. ^[1]

Scientific Context: Unlike simple phenanthrene, the ketone bridge at the 4-position increases the compound's reactivity and biological interaction potential.^[1] It acts as a DNA intercalator.^[1] Therefore, standard "organic waste" protocols are insufficient; it must be treated as a Select Carcinogen.^[1]

Pre-Disposal Handling & Segregation

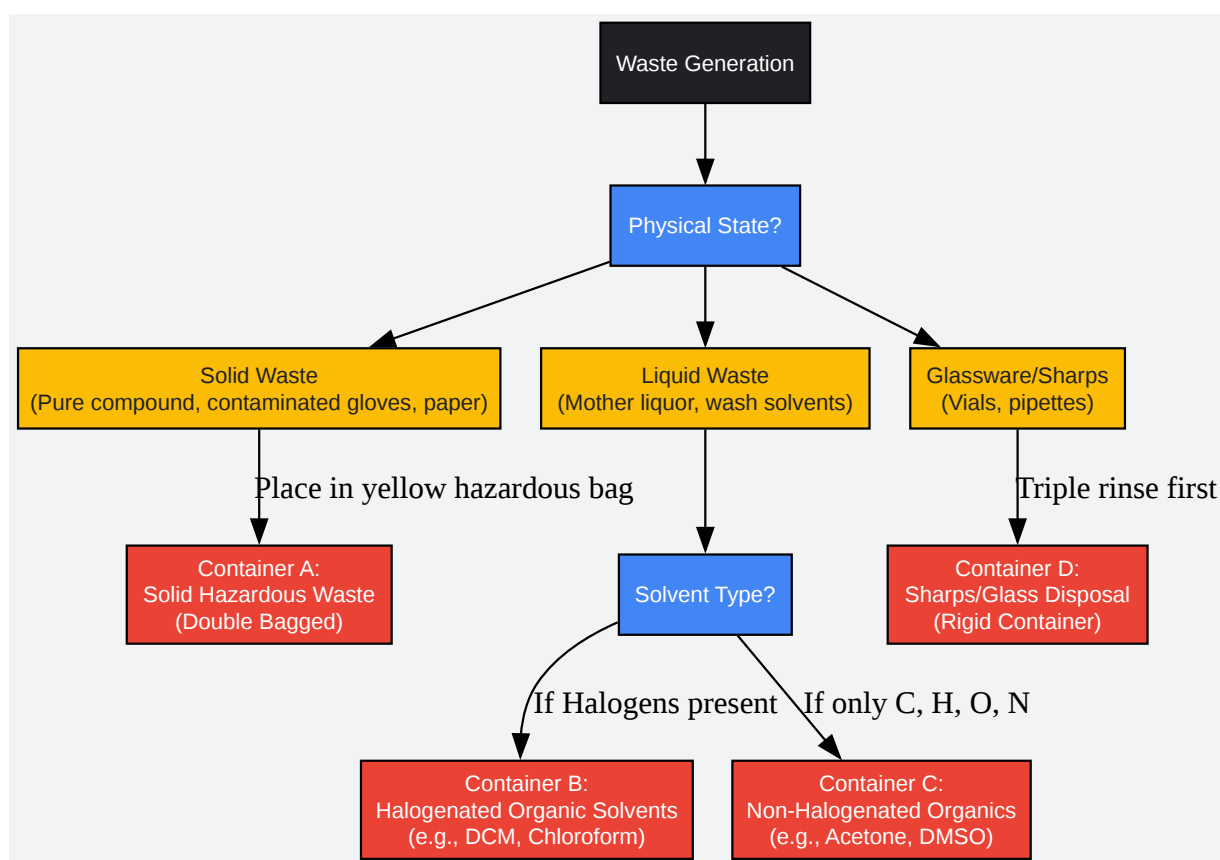
Before disposal, the workflow must prevent cross-contamination and environmental release.^[1]

A. PPE & Engineering Controls^[1]^[8]

- Respiratory: Handling neat solid must occur in a certified Fume Hood or Glove Box.^[1]
- Dermal: Double-glove with Nitrile (minimum 5 mil).^[1] The lipophilic nature allows rapid permeation through latex.^[1]
- Surface Check: PAHs often fluoresce.^[1] Use a UV "black light" (365 nm) to check work surfaces for trace contamination before and after handling.^[1]

B. Waste Segregation Logic

You cannot mix this with general aqueous waste.[1] It must be segregated based on the matrix (Solid vs. Liquid).[1]



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Figure 1: Decision logic for segregating PAH waste streams to ensure compatibility with incineration protocols.

Detailed Disposal Procedures

Protocol A: Solid Waste (Neat Compound & Debris)

Applicability: Expired neat chemicals, contaminated weighing boats, gloves, and bench paper.

[1]

- Containment: Place waste immediately into a clear polyethylene bag (secondary containment).
- Seal: Tightly seal the bag (tape or heat seal) to prevent dust aerosolization.[\[1\]](#)
- Transfer: Place the sealed bag into the laboratory's designated Solid Hazardous Waste Drum.
- Labeling: The drum tag must list "**4H-Cyclopenta[def]phenanthren-4-one**" explicitly.[\[1\]](#) Do not just write "Organic Debris."

Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures, mother liquors, and HPLC fractions.[\[1\]](#)

- Solvent Compatibility: Determine if your solvent is Halogenated (DCM, Chloroform) or Non-Halogenated (Methanol, DMSO).[\[1\]](#)
- Transfer: Pour into the appropriate HDPE or Glass waste carboy using a funnel.[\[1\]](#)
- Rinsing: Rinse the original vessel with a small volume of compatible solvent and add the rinse to the waste carboy.[\[1\]](#)
- No Quenching Required: The ketone is chemically stable.[\[1\]](#) Do not add acids or bases "to kill it"—this creates unnecessary mixed hazards.[\[1\]](#)
- Cap Tightly: PAHs can volatilize or creep.[\[1\]](#) Keep caps tight when not in use.[\[1\]](#)

Protocol C: Glassware Decontamination (Triple Rinse)

Applicability: Flasks, vials, and spatulas.[\[1\]](#)

- Solvent Wash: Rinse the glassware three times with a solvent in which the ketone is soluble (Acetone or Dichloromethane).[\[1\]](#)
- Disposal of Rinsate: Collect all rinsates into the Liquid Waste container (Protocol B).
- Final Wash: After the solvent rinse, wash with soap and water.[\[1\]](#)

- Disposal of Glass: If the glass cannot be verified clean (e.g., visible staining remains), dispose of the entire glass piece into the Solid Hazardous Waste bin (Protocol A), not the broken glass box.^[1]

Regulatory Framework (US EPA/RCRA)^[1]

While **4H-Cyclopenta[def]phenanthren-4-one** may not be explicitly "U-listed" (like its relative Fluoranthene, U120), it must be managed as hazardous waste due to its toxicity and mutagenicity.^[1]

- Waste Code Assignment:
 - If dissolved in ignitable solvents (Acetone/Methanol): D001 (Ignitable).^[1]
 - If dissolved in toxic solvents (Chloroform): D022 (Chloroform).^[1]
 - If neat: Classify as Toxic based on SDS mutagenicity data.^[1]
- Destruction Method: The EPA standard for PAH destruction is Incineration (Code H040) or fuel blending (H061) for high-BTU liquids.^[1]
- Land Ban: PAHs are subject to Land Disposal Restrictions (LDR).^[1] They cannot be landfilled without prior treatment.^[1]

Emergency Procedures: Spills

Minor Spill (< 1 gram solid or < 10 mL solution):

- Evacuate the immediate area of non-essential personnel.
- PPE: Wear nitrile gloves, lab coat, and safety goggles.^[1] If dust is present, wear an N95 or P100 respirator.^[1]
- Containment:
 - Solid: Cover with wet paper towels (to prevent dust) and wipe up.^[1]
 - Liquid: Use an absorbent pad or vermiculite.^[1]

- Clean Up: Wipe the area with Acetone or Ethanol.[1]
- Validation: Use a UV Black Light to check for residual fluorescence.[1]
- Disposal: Place all cleanup materials into a sealed bag and treat as Solid Hazardous Waste.

Disposal Lifecycle Workflow

This diagram illustrates the chain of custody from your bench to final destruction.[1]



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Figure 2: The "Cradle-to-Grave" lifecycle of PAH waste, ensuring total thermal destruction.[1]

References

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